

Isosalicifolin CAS number and molecular structure

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Compound of Interest

Compound Name: *Isosalicifolin*

Cat. No.: *B1630910*

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In-Depth Technical Guide to Isosalicifolin

For Researchers, Scientists, and Drug Development Professionals

Abstract

Isosalicifolin, a lignan compound, has garnered interest within the scientific community. This document provides a comprehensive technical overview of **Isosalicifolin**, consolidating its chemical properties, and outlining its relevance for research and drug development.

Chemical and Physical Properties

Isosalicifolin is a naturally occurring lignan. Its fundamental chemical and physical properties are summarized below.

Property	Value	Source
CAS Number	156974-99-1	ChemFaces
Molecular Formula	C ₂₀ H ₂₀ O ₆	ChemFaces
Molecular Weight	356.4 g/mol	ChemFaces
Type of Compound	Lignans	ChemFaces
Physical Description	Powder	ChemFaces
Source	The herbs of Bupleurum candollei	ChemFaces
Solubility	Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone, etc.	ChemFaces

Molecular Structure

The precise two-dimensional structure of **Isosalicifolin** is crucial for understanding its chemical reactivity and biological interactions.

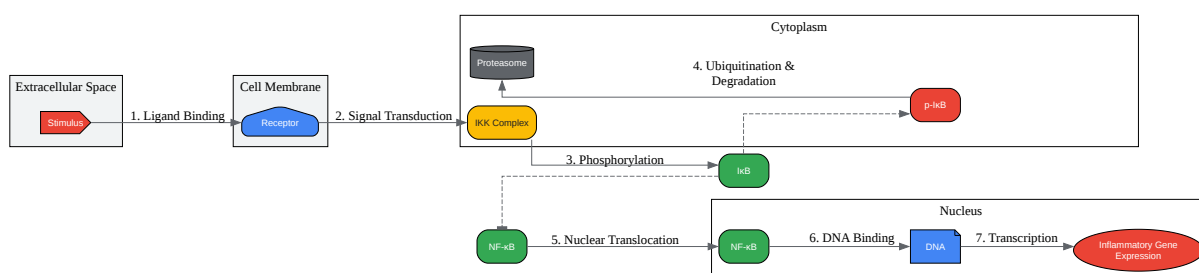
Caption: 2D Molecular Structure of **Isosalicifolin**.

Potential Signaling Pathways and Biological Activity

While direct studies on the specific signaling pathways modulated by **Isosalicifolin** are limited, the broader class of lignans, to which it belongs, is known to influence several key cellular signaling cascades. Lignans have been reported to exhibit a range of biological activities, including anti-inflammatory, antioxidant, and anticancer effects.

A significant pathway implicated in the action of many natural anti-inflammatory compounds is the Nuclear Factor-kappa B (NF-κB) signaling cascade. NF-κB is a crucial transcription factor that regulates the expression of numerous genes involved in inflammation and immune responses. The inhibition of the NF-κB pathway is a key mechanism for controlling inflammation.

Below is a generalized representation of the NF- κ B signaling pathway, which is a potential target for **Isosalicifolin**.



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